

Physical and chemical properties of 4-Bromo-N-chlorobenzamide

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An In-depth Technical Guide to 4-Bromo-N-chlorobenzamide

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-Bromo-N-chlorobenzamide**. Given the limited availability of direct experimental data for this specific compound, this document extrapolates information from its parent compound, 4-bromobenzamide, and the well-documented chemistry of the N-chloroamide functional group. This guide is intended for researchers, scientists, and professionals in drug development and organic synthesis.

Physical and Chemical Properties

Direct experimental data for **4-Bromo-N-chlorobenzamide** is not extensively reported in the literature. However, its fundamental properties can be predicted. For comparative purposes, the known properties of the parent compound, 4-bromobenzamide, and the related 4-bromo-2-chlorobenzamide are provided.

Table 1: Predicted and Comparative Physical & Chemical Properties



Property	4-Bromo-N- chlorobenzamide (Predicted/Calculat ed)	4-Bromobenzamide (Experimental)	4-Bromo-2- chlorobenzamide (Experimental)
Molecular Formula	C7H5BrCINO	C7H6BrNO	C7H5BrCINO
Molecular Weight	234.48 g/mol	200.03 g/mol [1]	234.48 g/mol [2][3]
IUPAC Name	4-Bromo-N- chlorobenzamide	4-Bromobenzamide	4-Bromo-2- chlorobenzamide[2][3]
CAS Number	Not available	698-67-9[1]	426265-73-8[2][3]
Appearance	Predicted to be a solid	White to off-white powder[1]	White solid[4]
Melting Point	Not available	190-193 °C[1]	Not available
Boiling Point	Not available	309.9 °C at 760 mmHg[5]	Not available
Solubility	Predicted to be soluble in organic solvents, insoluble in water.	Not specified	Insoluble in water, soluble in organic solvents[4].
XLogP3	Not available	1.8	2.2[2][3]
Hydrogen Bond Donor Count	0	1	1[2][3]
Hydrogen Bond Acceptor Count	1	1	1[2][3]

Synthesis and Experimental Protocols

4-Bromo-N-chlorobenzamide can be synthesized from its parent amide, 4-bromobenzamide, via N-chlorination. Several methods exist for the N-chlorination of amides, utilizing reagents such as calcium hypochlorite, trichloroisocyanuric acid (TCICA), and tert-butyl hypochlorite.[5] [6][7] The use of TCICA in methanol is a simple and efficient general procedure.[5]



Experimental Protocol: N-chlorination of 4-Bromobenzamide using Trichloroisocyanuric Acid (TCICA)

This protocol is a general procedure adapted for the synthesis of **4-Bromo-N-chlorobenzamide**.[5]

Materials:

- 4-Bromobenzamide
- Trichloroisocyanuric acid (TCICA)
- Methanol
- Round-bottom flask
- · Magnetic stirrer
- Filtration apparatus
- Rotary evaporator
- Chromatography equipment (if necessary for purification)

Procedure:

- In a round-bottom flask, dissolve 4-bromobenzamide (1 equivalent) in methanol with stirring until a clear solution is obtained.
- Add TCICA (approximately 0.37 equivalents, as TCICA has three active chlorine atoms) to the solution. The reaction is typically run with a slight excess of chlorinating agent equivalents.
- Stir the reaction mixture at room temperature. The reaction progress can be monitored by Thin Layer Chromatography (TLC). For many amides, the reaction is complete within 30-60 minutes.[5]



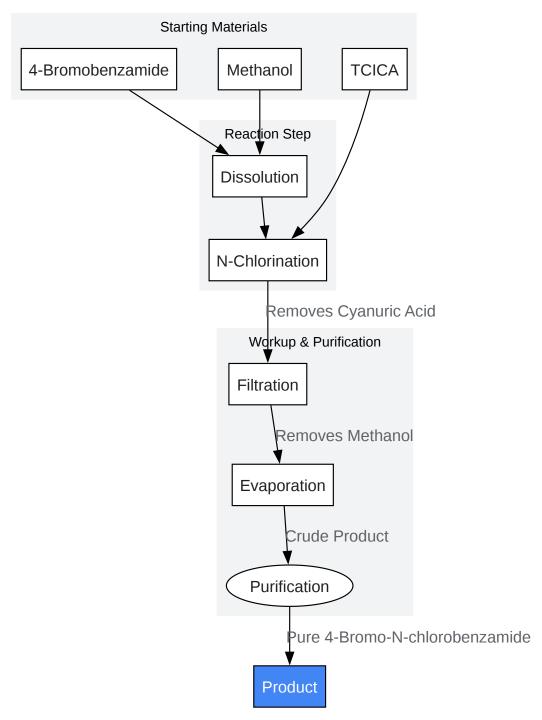




- Upon completion, a solid precipitate of cyanuric acid will have formed. Remove this byproduct by filtration.
- Evaporate the methanol from the filtrate under reduced pressure using a rotary evaporator.
- The resulting crude product, **4-Bromo-N-chlorobenzamide**, can be purified by recrystallization or flash chromatography if necessary. N-chloroamides have been shown to be stable enough for isolation by aqueous workup and column chromatography.[8]



Workflow for the Synthesis of 4-Bromo-N-chlorobenzamide



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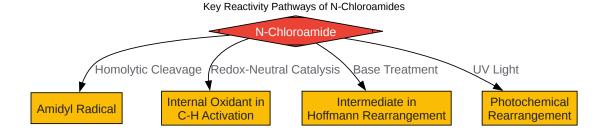
Synthesis Workflow Diagram



Chemical Reactivity and Stability

N-chloroamides are versatile reagents in organic synthesis due to the reactive N-Cl bond.

- Internal Oxidant: The N-Cl bond serves as an internal oxidant in various reactions, such as in transition metal-catalyzed C-H activation/annulation reactions for synthesizing isoquinolones.
 [9] This avoids the need for an external metal oxidant.
- Radical Precursors: They can act as sources of amidyl radicals, which are key intermediates in various transformations.[6]
- Rearrangement Reactions: N-chloroamides are classic intermediates in the Hoffmann degradation, which converts amides into primary amines with one less carbon atom.[5]
- Photochemical Reactivity: Aromatic N-chloroamides can undergo a solid-state photochemical rearrangement when exposed to UV light or sunlight, converting them to chloroaromatic amides.[10]
- Stability: While reactive, many N-chloroamides exhibit good chemical stability. They can be isolated, purified by standard methods like column chromatography, and stored at low temperatures (-18 °C) for extended periods without significant decomposition.[8]



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Reactivity of N-Chloroamides

Spectral Data

Specific experimental spectra for **4-Bromo-N-chlorobenzamide** are not available. The following tables provide expected IR absorption bands for the N-chloroamide functional group and the experimental spectral data for the parent compound, 4-bromobenzamide, for reference.

Table 2: Predicted IR Spectral Data for 4-Bromo-N-chlorobenzamide

Functional Group	Characteristic Absorption (cm ⁻¹)	Reference
N-H Stretch	3125 - 3134	[5]
C=O (Amide I)	~1660	[5]
N-Cl Stretch	894 - 1267	[5]

Table 3: Experimental Spectral Data for 4-Bromobenzamide

Spectrum Type	Key Peaks / Shifts	Reference
IR (KBr disc)	Available, characteristic amide and aromatic peaks.	[5][11]
¹ H NMR (90 MHz in DMSO-d ₆)	Available, shows aromatic and amide protons.	[5]

Safety and Handling

While a specific safety data sheet for **4-Bromo-N-chlorobenzamide** is not available, general precautions for handling N-chloroamides and related brominated aromatic compounds should be followed.

 Personal Protective Equipment (PPE): Wear standard laboratory attire, including a lab coat, chemical-resistant gloves, and safety goggles.



- Handling: Handle in a well-ventilated area, preferably in a chemical fume hood, to avoid inhalation of dust or vapors. Avoid contact with skin, eyes, and clothing. Wash hands thoroughly after handling.[12][13]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place. Keep away from heat, light, and incompatible materials such as strong oxidizing agents and bases. [12]
- Disposal: Dispose of the chemical and its container in accordance with local, regional, and national regulations.[12]

This guide serves as a foundational resource for understanding the properties and chemistry of **4-Bromo-N-chlorobenzamide**. Researchers should always exercise caution and perform small-scale trials when working with new or lesser-known compounds.

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